

Health and safety information for 2,7-Dimethyl-9H-carbazole

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Compound of Interest

Compound Name: 2,7-Dimethyl-9H-carbazole

Cat. No.: B172768

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An In-depth Technical Guide to the Health and Safety of **2,7-Dimethyl-9H-carbazole**

This guide provides comprehensive health and safety information for **2,7-Dimethyl-9H-carbazole**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases.

Chemical Identification and Physical Properties

2,7-Dimethyl-9H-carbazole is a derivative of carbazole, recognized for its utility as a building block in the synthesis of materials for Organic Light-Emitting Diodes (OLEDs) due to its thermal stability and charge transport capabilities.^[1]

Table 1: Physical and Chemical Properties of **2,7-Dimethyl-9H-carbazole**

Property	Value	Source
Molecular Formula	C14H13N	[2][3]
Molecular Weight	195.26 g/mol	[2]
CAS Number	18992-65-9	[3]
Appearance	White to light yellow powder or crystal	[2]
Melting Point	292 °C	[3]
Boiling Point	383.0 ± 11.0 °C (Predicted)	[3]
Flash Point	170.8 °C	[3]
Purity	>98.0% (GC)	[2]
Storage	Store in a dry, cool, well-ventilated place under inert gas.[3]	Air sensitive.[2]

Hazard Identification and GHS Classification

2,7-Dimethyl-9H-carbazole is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Table 2: GHS Hazard Classification

Classification	Hazard Statement
Skin Irritation (Category 2)	H315: Causes skin irritation.[2][4]
Eye Irritation (Category 2)	H319: Causes serious eye irritation.[2][4]
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation.[4]

The parent compound, 9H-Carbazole, is also suspected of causing cancer (H351) and is very toxic to aquatic life with long-lasting effects (H410).[5][6]

GHS Pictogram	Hazard Statements		
	H315: Causes skin irritation	H319: Causes serious eye irritation	H335: May cause respiratory irritation

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GHS Pictogram and Hazard Statements.

Toxicological Information

Detailed toxicological studies specifically for **2,7-Dimethyl-9H-carbazole** are not widely available. Much of the existing data pertains to the parent compound, carbazole.

Table 3: Summary of Toxicological Data

Toxicological Endpoint	Finding	Notes
Acute Toxicity	Shall not be classified as acutely toxic.	Based on data for Carbazole. [7]
Skin Corrosion/Irritation	Causes skin irritation (H315). [2][4]	Data specific to 2,7-Dimethyl-9H-carbazole.
Serious Eye Damage/Irritation	Causes serious eye irritation (H319).[2][4]	Data specific to 2,7-Dimethyl-9H-carbazole.
Respiratory/Skin Sensitization	Shall not be classified as a sensitizer.	Based on data for Carbazole. [7]
Germ Cell Mutagenicity	Shall not be classified as mutagenic.	Based on data for Carbazole. [7] However, other sources suggest Carbazole is suspected of causing genetic defects.
Carcinogenicity	Shall not be classified as carcinogenic.	Based on data for Carbazole. [7] However, other sources suggest Carbazole is suspected of causing cancer based on animal studies.[5][8] [9]
Reproductive Toxicity	Shall not be classified as a reproductive toxicant.	Based on data for Carbazole. [7]

Experimental Protocols: Detailed experimental protocols for the toxicological assessment of **2,7-Dimethyl-9H-carbazole** are not available in the reviewed public literature. The classifications are based on supplier safety data sheets and databases which generally do not include full experimental methodologies.

Safe Handling and Exposure Controls

Proper handling and the use of personal protective equipment (PPE) are critical to minimize exposure.

Handling:

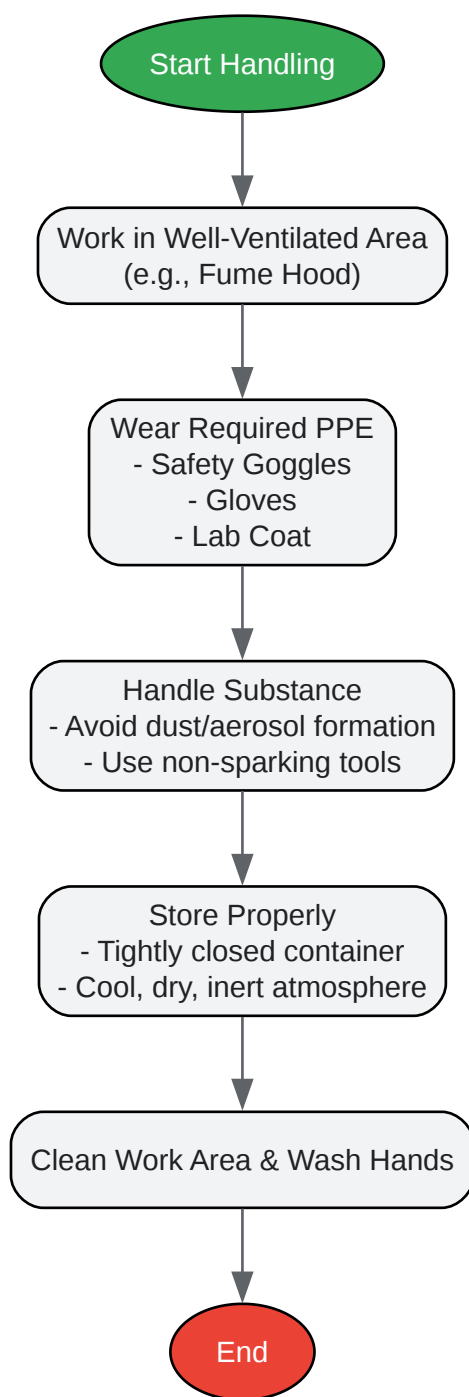
- Handle in a well-ventilated place.[3][10]
- Avoid the formation of dust and aerosols.[3][10][11]
- Wash hands and skin thoroughly after handling.[2][11]
- Do not eat, drink, or smoke when using this product.[12]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[3]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][10]
- The compound is air-sensitive and should be stored under an inert gas.[2]

Exposure Controls and Personal Protective Equipment (PPE):

- Engineering Controls: Use only in areas with appropriate exhaust ventilation. Ensure eyewash stations and safety showers are close to the workstation.[10][11]
- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles (conforming to EN166 or NIOSH standards).[8][13]
- Skin Protection: Wear protective gloves and impervious clothing to prevent skin exposure.[8][11][13]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a particle filter (NIOSH or EN 149 approved).[8][13]



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Workflow for Safe Handling of **2,7-Dimethyl-9H-carbazole**.

First Aid and Emergency Procedures

First Aid Measures:

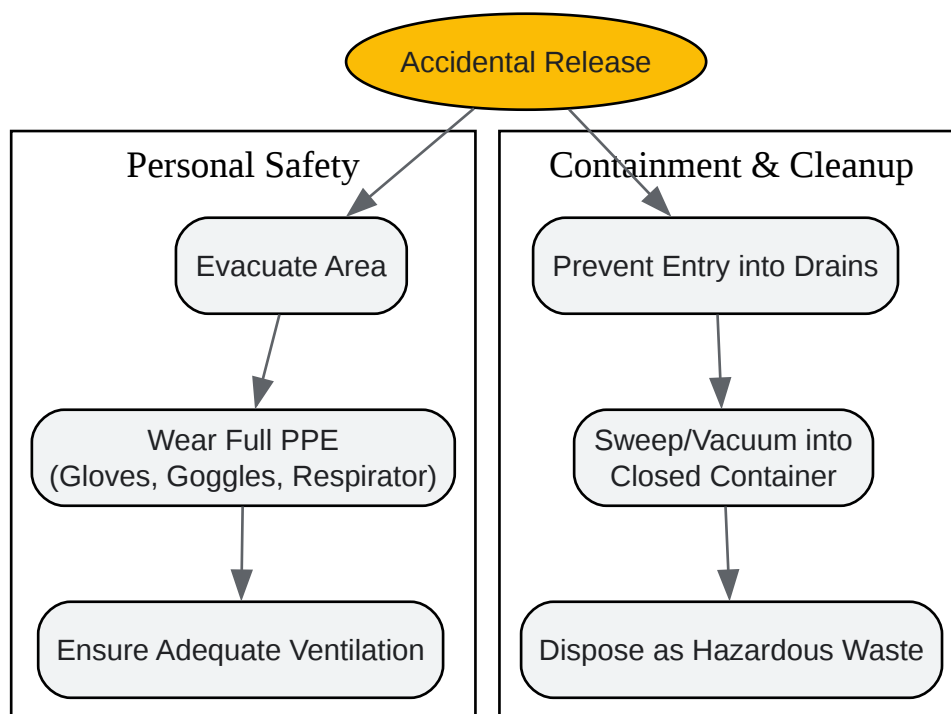
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. If eye irritation persists, get medical advice/attention.[2]
- Skin Contact: Take off contaminated clothing. Wash skin with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[2]
- Inhalation: Remove the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[13]
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[8][14]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[10][13]
- Specific Hazards: In a fire, irritating and highly toxic gases such as carbon oxides and nitrogen oxides may be generated.[8][10]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[8][10]

Accidental Release Measures:

- Personal Precautions: Evacuate personnel to safe areas. Use personal protective equipment. Avoid breathing dust. Ensure adequate ventilation.[11][15]
- Environmental Precautions: Prevent the product from entering drains, surface water, or ground water.[7][10]
- Containment and Cleaning: Sweep up or vacuum the material and place it into a suitable, closed container for disposal. Avoid generating dust.[7][8]



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Logical Flow for Accidental Release Response.

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